

Nopco NXZ foam height reduction test results

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

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Nopco NXZ Product Data and Test Results

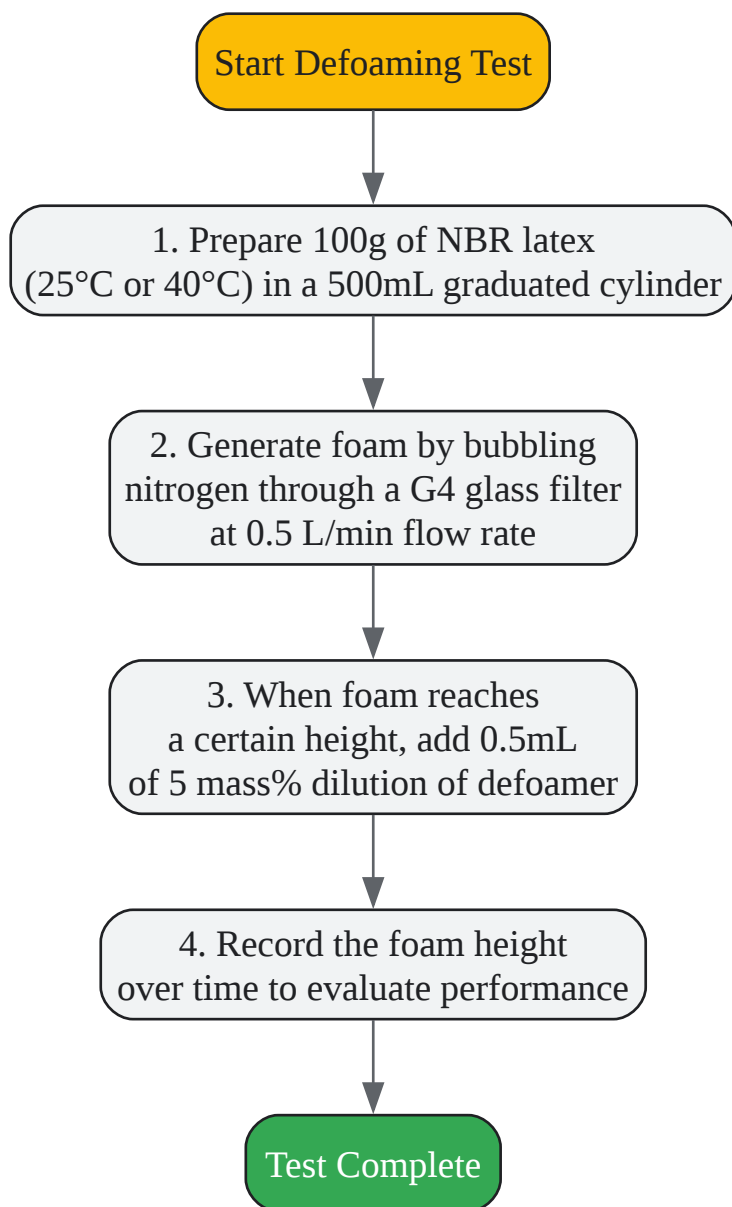
The table below summarizes the key characteristics of **Nopco NXZ** and the available defoaming performance data based on the manufacturer's information [1].

Property Category	Details and Test Results
General Information	
Product Name	NOPCO NXZ Series [1]
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Key Feature	Metallic soap type anti-foaming agent for latex and emulsion [1]
Typical Physical Properties	
Appearance	Light yellowish brown liquid [1]
Viscosity	170 mPa·s (25°C); 2200 mPa·s (5°C) [1]
pH	5.1 (2 mass% aqueous dispersion) [1]

Property Category	Details and Test Results
Specific Gravity	0.89 (20°C) [1]
Ionisity	Nonionic [1]
Defoaming Performance	
Recommended Usage	0.1-0.3 mass% on the solid weight of emulsions and latexes [1]
Test Substrate	NBR Latex [1]
Key Finding	Effective foam reduction was observed in defoaming experiments with NB latex at 25°C and 40°C. The data indicates that the less the foam volume, the better the properties [1]

Experimental Protocol for Defoaming Test

The manufacturer provides an overview of the evaluation method used to test **NOPCO NXZ**, which can serve as a reference for your own comparative testing [1].



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Suggestions for Further Research

The search results indicate that a direct, quantitative comparison with other defoamer alternatives is not readily available in the public domain. To build a comprehensive guide, you may need to:

- **Contact Manufacturers Directly:** Reach out to SAN NOPCO or distributors for detailed technical dossiers or full test reports comparing NXZ with other products in their lineup [1] [2].

- **Consult Scientific Literature:** Search academic databases for independent studies that evaluate metallic soap defoamers against silicone, polyether, or mineral oil-based alternatives. One study compared glycolipids to SDS, illustrating the type of research that can be useful [3].
- **Perform In-House Testing:** The provided experimental protocol can be replicated to build your own comparative dataset, testing **Nopco NXZ** against other defoamers under your specific conditions and formulations [1].

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References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]
2. Defoamers | PRODUCTS BY FUNCTION | SAN NOPCO [sannopco.co.jp]
3. Comparative study on interfacial and foaming properties of glycolipids... [pubs.rsc.org]

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